

Bromophenol Red: A Technical Guide to its pH Indicator Properties

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of **Bromophenol Red** as a pH indicator, detailing its chemical properties, color transition, and the methodologies for its characterization. This document is intended to serve as a comprehensive resource for laboratory professionals requiring accurate pH measurements and a thorough understanding of this widely used analytical tool.

Core Properties of Bromophenol Red

Bromophenol Red (5',5"-dibromophenolsulfonphthalein) is a sulfonephthalein dye that functions as a pH indicator. Its utility in various scientific applications, from titrations to cell culture monitoring, stems from its distinct color change over a specific pH range.[1][2] This transition is a result of a pH-dependent structural rearrangement within the molecule.

Quantitative Data Summary

The key quantitative parameters of **Bromophenol Red** are summarized in the table below for easy reference and comparison.

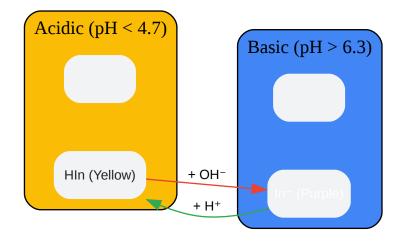


Parameter	Value	Reference
Chemical Formula	C19H12Br2O5S	[2][3][4]
Molecular Weight	512.17 g/mol	[2][3]
рКа	~6.5	
pH Transition Range	4.7 - 6.3	[5]
Color in Acidic Medium	Yellow	[3][5]
Color in Basic Medium	Purple/Red-Purple	[5]
λmax (Acidic Form)	435 - 444 nm	[5]
λmax (Basic Form)	574 - 580 nm	[5]
Absorptivity (1%/1cm at pH 4.7)	340 – 370	[5]
Absorptivity (1%/1cm at pH 6.3)	585 – 720	[5]

Mechanism of Color Change

The color change of **Bromophenol Red**, a member of the sulfonephthalein family of indicators, is due to a change in its molecular structure with varying hydrogen ion concentrations. In acidic solutions, the indicator exists predominantly in its protonated, lactone form, which is yellow. As the pH increases, a proton is abstracted from a phenolic hydroxyl group, leading to the opening of the lactone ring and the formation of a highly conjugated quinonoid structure. This extended conjugation system is responsible for the absorption of light at a longer wavelength, resulting in the observed purple color in basic solutions.





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Caption: Equilibrium between the acidic (yellow) and basic (purple) forms of **Bromophenol Red**.

Experimental Protocols Preparation of Bromophenol Red Indicator Solution (0.1%)

A standard 0.1% indicator solution can be prepared for general laboratory use.

Materials:

- Bromophenol Red powder
- 95% Ethanol
- 0.1 M Sodium Hydroxide (NaOH)
- Distilled or deionized water
- 100 mL volumetric flask
- Magnetic stirrer and stir bar
- Weighing balance



Procedure:

- Weigh 0.1 g of Bromophenol Red powder.
- In a 100 mL volumetric flask, dissolve the **Bromophenol Red** in approximately 20 mL of 95% ethanol. Gentle heating may be applied to aid dissolution.
- Add 1.5 mL of 0.1 M NaOH to the solution.
- Once the solid is completely dissolved, dilute the solution to the 100 mL mark with distilled or deionized water.
- Mix the solution thoroughly by inversion.

Spectrophotometric Determination of pKa and pH Range

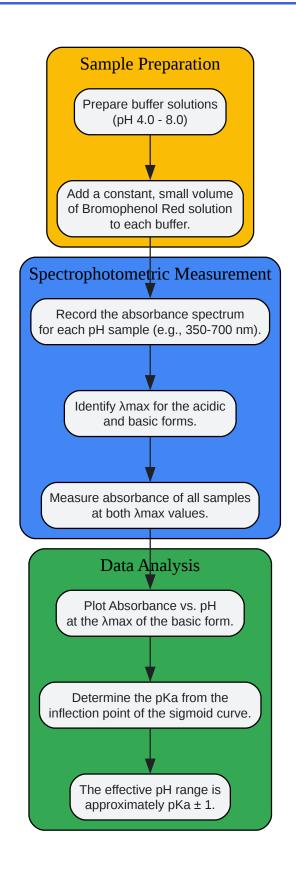
This protocol outlines the use of UV-Visible spectrophotometry to determine the acid dissociation constant (pKa) and the effective pH range of **Bromophenol Red**.

Materials:

- 0.1% Bromophenol Red indicator solution
- A series of buffer solutions with known pH values spanning the expected transition range (e.g., pH 4.0 to 8.0 in 0.5 pH unit increments). Phosphate or acetate buffers are suitable.
- UV-Visible spectrophotometer
- · Matched quartz or glass cuvettes
- pH meter

Experimental Workflow:





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Caption: Workflow for the spectrophotometric determination of pKa and pH range.



Detailed Procedure:

- Preparation of Test Solutions:
 - Prepare a series of buffer solutions covering the pH range of approximately 4.0 to 8.0.
 - To a set of volumetric flasks, add a precise volume of each buffer solution.
 - Add a small, identical aliquot of the **Bromophenol Red** stock solution to each flask and dilute to the mark with the corresponding buffer. The final concentration of the indicator should be low enough to ensure that the maximum absorbance is within the linear range of the spectrophotometer.
- Spectrophotometric Analysis:
 - Calibrate the spectrophotometer with a blank solution (buffer without the indicator).
 - Obtain the full absorbance spectrum (e.g., 350-700 nm) for the most acidic (e.g., pH 4.0) and most basic (e.g., pH 8.0) samples to determine the wavelengths of maximum absorbance (λmax) for the acidic (HIn) and basic (In⁻) forms, respectively.
 - Measure the absorbance of each prepared solution at these two determined λmax values.
- Data Analysis and pKa Determination:
 - Plot the absorbance at the λmax of the basic form (In⁻) against the pH of the solutions.
 This will generate a sigmoidal curve.
 - The pKa is the pH value at the midpoint of the vertical section of this curve, which
 corresponds to the inflection point. At this pH, the concentrations of the acidic and basic
 forms of the indicator are equal ([HIn] = [In-]).
 - \circ The visible color change range of the indicator is generally considered to be pKa \pm 1.

Applications in Research and Development

Bromophenol Red is a versatile tool in various scientific disciplines:



- Analytical Chemistry: It is widely used as an indicator in acid-base titrations for the quantification of acidic and basic substances.
- Biochemistry and Molecular Biology: It serves as a visual indicator of pH changes in enzyme assays and cell culture media, providing a rapid assessment of metabolic activity or culture health.[5]
- Drug Development: In formulation studies, it can be used to monitor the pH of drug solutions and suspensions, which is often a critical parameter for drug stability and solubility.

This guide provides the essential technical information and protocols for the effective use and characterization of **Bromophenol Red** as a pH indicator. Adherence to these methodologies will ensure accurate and reproducible results in a research and development setting.

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- To cite this document: BenchChem. [Bromophenol Red: A Technical Guide to its pH Indicator Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1214209#bromophenol-red-ph-indicator-range-and-color-change]

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